

Technical Support Center: N,N-Di-(beta-carboethoxyethyl)methylamine

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Compound of Interest

Compound Name: *N,N-Di-(beta-carboethoxyethyl)methylamine*

Cat. No.: *B1582114*

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Welcome to the technical support guide for **N,N-Di-(beta-carboethoxyethyl)methylamine**. This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of this compound throughout your experiments. Here, you will find troubleshooting guides and frequently asked questions to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for N,N-Di-(beta-carboethoxyethyl)methylamine?

A1: **N,N-Di-(beta-carboethoxyethyl)methylamine**, as a tertiary amine, should be stored in a cool, dry, and well-ventilated area.^{[1][2]} It is crucial to keep the container tightly closed to prevent exposure to moisture and atmospheric carbon dioxide.^{[3][4]} Storage should be away from incompatible substances such as acids, strong oxidizing agents, and halogens.^{[4][5]}

Parameter	Recommended Condition	Rationale
Temperature	2-8 °C[3]	Minimizes degradation and potential side reactions.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)[3]	Prevents oxidation and reaction with atmospheric components.
Container	Tightly sealed, amber glass bottle	Protects from moisture and light-induced degradation.
Location	Well-ventilated, away from heat and ignition sources[1][4]	Ensures safety and stability.

Q2: What is the expected shelf-life of N,N-Di-(beta-carboethoxyethyl)methylamine?

A2: The shelf-life of **N,N-Di-(beta-carboethoxyethyl)methylamine** is highly dependent on storage conditions. When stored under the recommended conditions of 2-8 °C in a tightly sealed container under an inert atmosphere, the compound is expected to be stable for an extended period. However, frequent opening of the container, exposure to ambient air, and temperature fluctuations can significantly reduce its stability. It is recommended to aliquot the compound upon receipt for long-term use to minimize degradation of the bulk supply.

Q3: What are the primary degradation pathways for this compound?

A3: The primary degradation pathway for **N,N-Di-(beta-carboethoxyethyl)methylamine** is hydrolysis of the ester groups. This can be catalyzed by the presence of moisture, as well as acidic or basic conditions, leading to the formation of the corresponding carboxylic acid and ethanol.[6][7] As a tertiary amine, it is generally stable but can react violently with strong acids and oxidizing agents.[5]

Q4: Is N,N-Di-(beta-carboethoxyethyl)methylamine sensitive to light?

A4: While specific photostability data for this compound is not readily available, it is good laboratory practice to store all chemicals, including tertiary amines and esters, in amber or opaque containers to protect them from potential light-induced degradation.

Q5: What personal protective equipment (PPE) should be used when handling this compound?

A5: When handling **N,N-Di-(beta-carboethoxyethyl)methylamine**, appropriate personal protective equipment should be worn. This includes chemical-resistant gloves, safety goggles, and a lab coat.^[2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of any potential vapors.^[1]

Troubleshooting Guide

Problem 1: Inconsistent Experimental Results or Low Yield

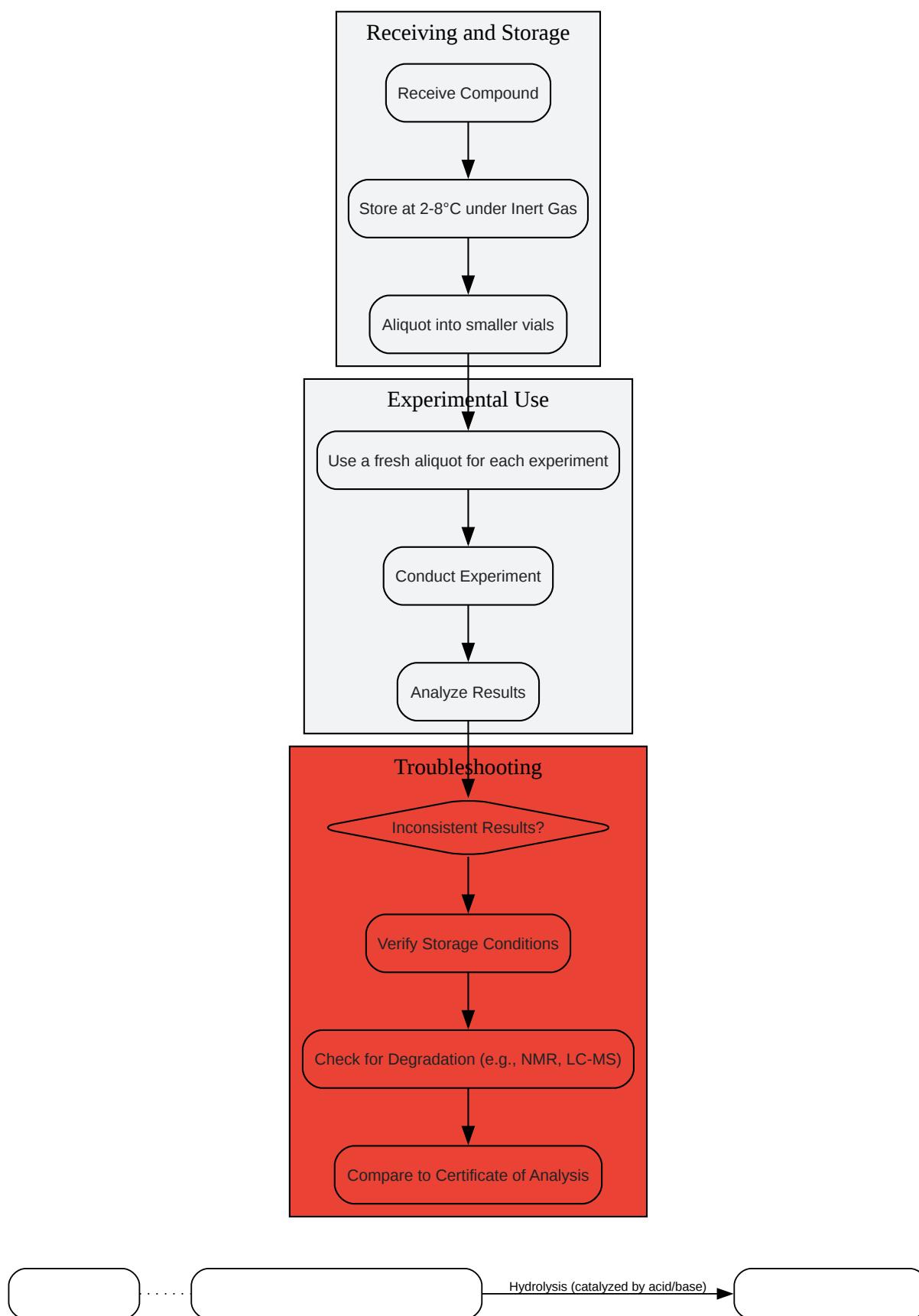
Possible Cause: Degradation of **N,N-Di-(beta-carboethoxyethyl)methylamine** due to improper storage or handling.

Troubleshooting Steps:

- Verify Storage Conditions:
 - Confirm that the compound has been stored at the recommended 2-8 °C.
 - Check if the container was tightly sealed and if an inert atmosphere was maintained, especially for long-term storage.
- Assess Purity:
 - If possible, re-analyze the purity of your stock of **N,N-Di-(beta-carboethoxyethyl)methylamine** using techniques such as NMR, LC-MS, or GC-MS.
 - Compare the results with the certificate of analysis provided by the supplier. Look for peaks corresponding to the hydrolyzed product (the di-acid).
- Implement Aliquoting:

- If you have a large batch of the compound, aliquot it into smaller, single-use vials upon receipt. This minimizes the number of times the main stock is exposed to the atmosphere.

Workflow for Handling and Purity Verification



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